

oxybuprocaine mechanism of action sodium channel blocker

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Compound Focus: Oxybuprocaine Hydrochloride

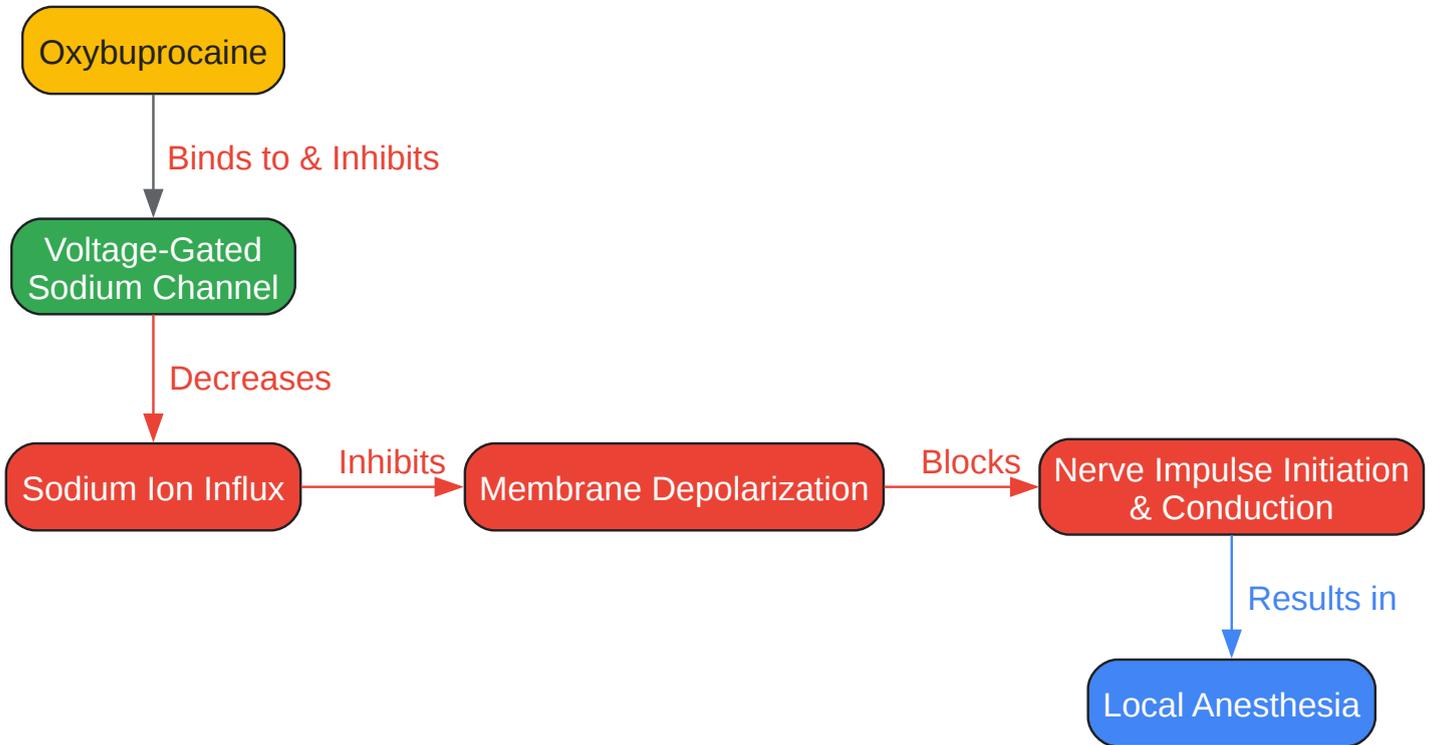
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Mechanism of Action: A Molecular Perspective

Oxybuprocaine exerts its local anesthetic effect by directly interacting with specific components of the nervous system. The diagram below illustrates this pathway and the subsequent experimental observations.



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Molecular pathway of Oxybuprocaine leading to local anesthesia.

In vitro and in vivo experimental data support this mechanism and characterize its effects.

Table 1: Experimental & Pharmacological Profile of Oxybuprocaine Hydrochloride

Aspect	Experimental Findings	Context & Details
Primary Target	Sodium channel protein type 10 subunit alpha (Nav1.8) [1].	In vitro data; direct protein target identification.
Key Molecular Action	Reversibly stabilizes the neuronal membrane, decreasing permeability to sodium ions [1] [2] [3].	Prevents the conformational changes in the channel protein necessary for ion passage.

Aspect	Experimental Findings	Context & Details
Functional Outcome	Inhibition of depolarization, blocking initiation and conduction of nerve impulses [1] [2].	In vitro pharmacological effect.
In Vivo Efficacy	Dose-dependent blockade of proprioception, nociception (pain), and motor function in rat models [4] [2] [3].	Experimental Model: Subcutaneous injection in Sprague-Dawley rats.
Onset of Action	Within 30 to 60 seconds [5] [6].	Clinical Context: Following topical ocular instillation.
Duration of Action	Approximately 10 to 30 minutes [5] [6].	Clinical Context: Depends on tissue perfusion at the site of application.

Experimental Protocols for Preclinical Research

For research purposes, here are methodologies used to study oxybuprocaine.

Table 2: Example Experimental Protocols from Scientific Literature

Protocol Type	Model / System	Key Parameters & Methodology
In Vivo Sensory Blockade [3] Male Sprague-Dawley rats (203-253 g). Administration: Subcutaneous (s.c.) injection. Dosages Tested: 27.6 µg, 51.7 µg, 103.5 µg, 413.9 µg. Assessment: Dose-dependent block of sensory/nociceptive response to pinprick. A dose of 27.6 µg produced 100% sensory block. In Vitro Formulation (Stock Solution) [2] [3] Cell-based assays or isolated tissue preparations. Solubility: Soluble in DMSO (e.g., 64-69 mg/mL), Water (e.g., 63-69 mg/mL), Ethanol (e.g., 64-69 mg/mL). Preparation: Sonication is recommended to aid dissolution.		

Clinical and Research Applications

- **Primary Clinical Use:** **Topical anesthesia** for short ophthalmologic procedures (tonometry, foreign body removal, fitting contact lenses) and otolaryngology procedures [1] [7] [5].
- **Formulation:** Typically used as a **0.4% solution** for ophthalmic application [7] [6].
- **Safety Profile:** Excessive or repeated use can cause **irreversible corneal damage** [5]. It is metabolized by esterases in the blood plasma and liver [5].

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References

1. : Uses, Interactions, Oxybuprocaine Mechanism of Action [go.drugbank.com]
2. Oxybuprocaine HCl | Sodium Channel inhibitor | Mechanism [selleckchem.com]
3. Oxybuprocaine hydrochloride (Benoxinate hydrochloride) [medchemexpress.com]
4. hydrochloride | Oxybuprocaine | TargetMol Sodium Channel [targetmol.com]
5. Oxybuprocaine [en.wikipedia.org]
6. , eye drops | MSF Medical Guidelines OXYBUPROCAINE [medicalguidelines.msf.org]
7. Hydrochloride | Indications, Pharmacology... | MedEx Oxybuprocaine [medex.com.bd]

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